

safety and handling precautions for 2-iodo-1,3-diphenylbenzene

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Compound of Interest

Compound Name: 2-iodo-1,3-diphenylbenzene

Cat. No.: B1598189

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An In-depth Technical Guide to the Safe Handling of 2-iodo-1,3-diphenylbenzene

This guide provides a comprehensive overview of the essential safety and handling precautions for **2-iodo-1,3-diphenylbenzene** (also known as 2'-Iodo-1,1':3,1''-terphenyl), a compound utilized in specialized research and development settings. As an aryl iodide, this substance is a valuable precursor in synthetic chemistry for forming carbon-carbon and carbon-heteroatom bonds, particularly in transition-metal-catalyzed cross-coupling reactions.^[1] However, its chemical properties necessitate a robust understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel and the protection of the environment. This document is intended for researchers, scientists, and drug development professionals who may handle this compound.





Compound Identification and Physicochemical Properties

A thorough understanding of a chemical's identity and physical properties is the foundation of safe laboratory practice. **2-iodo-1,3-diphenylbenzene** is an aromatic hydrocarbon belonging to the terphenyl group, which consists of a central benzene ring substituted with two phenyl groups.^[2]

Property	Value	Source
IUPAC Name	2-iodo-1,3-diphenylbenzene	PubChem[3]
Synonyms	2'-Iodo-(1,1',3',1'')terphenyl, 2'-iodo-m-terphenyl	PubChem[3], Fisher Scientific[4]
CAS Number	82777-09-1	PubChem[3]
Molecular Formula	C ₁₈ H ₁₃ I	PubChem[3]
Molecular Weight	356.21 g/mol	Fisher Scientific[4]
Appearance	Crystalline powder, shiny crystals, or flakes	Fisher Scientific[4]
Melting Point	84-88 °C	ChemicalBook[5]
Boiling Point	379 °C (for m-Terphenyl)	ChemicalBook[5]
Solubility	Insoluble in water.[5][6]	ChemicalBook[5], PubChem[6]

Hazard Identification and GHS Classification

Based on aggregated data submitted to the European Chemicals Agency (ECHA), **2-iodo-1,3-diphenylbenzene** presents several significant hazards that demand strict adherence to safety protocols.[3] The Globally Harmonized System (GHS) classifications highlight risks related to acute toxicity, eye irritation, and severe environmental impact.

GHS Pictogram	Hazard Class & Code	Hazard Statement
 alt text	Acute Toxicity, Oral (Category 4), H302	Harmful if swallowed.[3]
 alt text	Serious Eye Irritation (Category 2), H319	Causes serious eye irritation. [3]
 alt text	Hazardous to the aquatic environment, acute hazard (Category 1), H400	Very toxic to aquatic life.[3]
 alt text	Hazardous to the aquatic environment, long-term hazard (Category 1), H410	Very toxic to aquatic life with long lasting effects.[3]

Causality of Hazards:

- Acute Oral Toxicity (H302): If ingested, the compound can cause harmful effects. The toxicological properties have not been fully investigated, but this classification warrants immediate medical attention upon ingestion.[7]
- Serious Eye Irritation (H319): As a crystalline powder, the substance can cause significant mechanical and chemical irritation upon contact with the eyes, potentially leading to damage if not addressed promptly.[3]
- Aquatic Toxicity (H400/H410): Halogenated aromatic compounds are known for their persistence in the environment.[8] Their low water solubility and potential to bioaccumulate mean that even small releases can cause long-term adverse effects in aquatic ecosystems. [7] This makes proper disposal critically important.

Engineering and Administrative Controls

The primary principle of chemical safety is to minimize exposure.[9] Engineering and administrative controls are the most effective methods for achieving this.

- Ventilation: All work involving **2-iodo-1,3-diphenylbenzene**, especially the handling of the solid powder, must be conducted in a properly functioning chemical fume hood.[10] This

prevents the inhalation of airborne particles.

- Designated Area: A specific area of the lab should be designated for work with this compound to prevent cross-contamination.[11]
- Risk Assessment: Before beginning any experiment, a thorough risk assessment must be performed. This involves reviewing the Safety Data Sheet (SDS) and understanding the specific hazards of all reactants, solvents, and products.[10][12]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering controls.[12]

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles. Standard safety glasses are insufficient.[13][14]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, must be worn.[10] Gloves should be inspected before use and disposed of properly after handling the compound.[13] Proper glove removal technique is essential to avoid skin contact.[13]
- Body Protection: A laboratory coat must be worn to protect against skin contact.[10] For larger quantities, a chemically resistant apron is recommended.
- Footwear: Closed-toe shoes are required in all laboratory settings.[10]

Safe Handling and Experimental Workflow

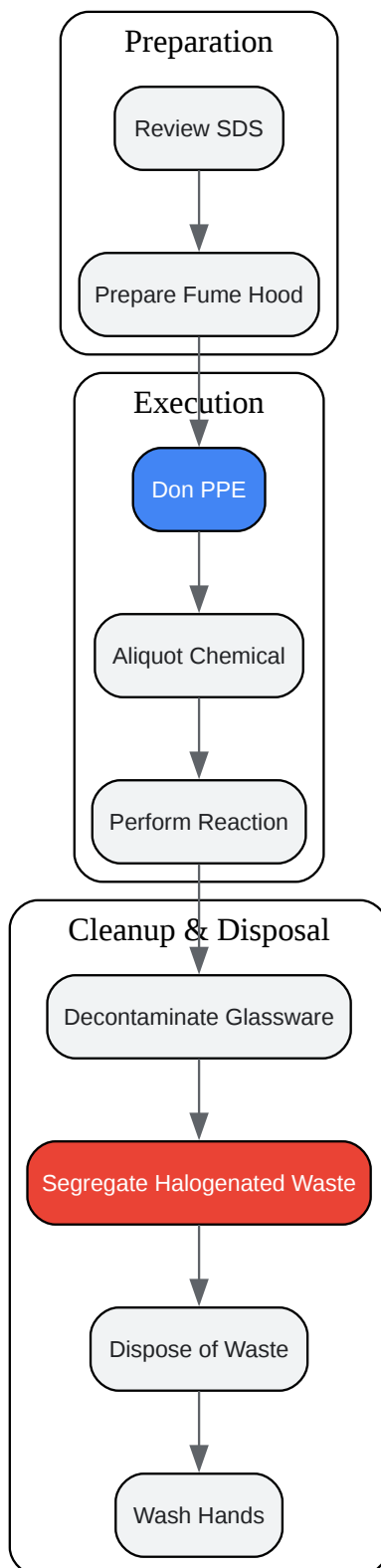
A systematic approach to handling ensures that safety is integrated into every step of the experimental process. The following protocol outlines the key stages for the safe use of **2-iodo-1,3-diphenylbenzene**.

Protocol: Standard Handling Procedure

- Preparation:
 - Thoroughly review the SDS for **2-iodo-1,3-diphenylbenzene** and all other reagents to be used.[10]

- Ensure the chemical fume hood is operational and the work area is clean and free of clutter.[\[10\]](#)
- Assemble all necessary glassware and equipment within the fume hood.
- Donning PPE:
 - Put on a lab coat, chemical safety goggles, and appropriate gloves.
- Aliquot and Transfer:
 - When weighing the solid, perform the task in the fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a spatula to carefully transfer the powder. Avoid creating dust clouds.
 - Close the container lid immediately after dispensing the required amount.
- Reaction Setup:
 - Conduct all subsequent experimental steps within the chemical fume hood.[\[10\]](#)
 - Keep the fume hood sash at the lowest possible height that still allows for comfortable work.[\[10\]](#)
- Post-Procedure Cleanup:
 - Decontaminate all glassware by rinsing with a suitable solvent (e.g., acetone) inside the fume hood. Collect this rinsate as halogenated hazardous waste.[\[10\]](#)
 - Wipe down the work surface in the fume hood with a suitable solvent and cleaning agent.
 - Properly dispose of all contaminated consumables (e.g., weigh boats, pipette tips) in the designated solid hazardous waste container.
- Doffing PPE:
 - Remove gloves using the proper technique and dispose of them in the hazardous waste stream.

- Wash hands thoroughly with soap and water after the work is complete.[13]



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Caption: Generalized workflow for handling **2-iodo-1,3-diphenylbenzene**.

Storage and Disposal

- Storage: Store **2-iodo-1,3-diphenylbenzene** in a tightly closed container in a cool, dry, and well-ventilated area.[\[15\]](#) Keep it away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[7\]](#) Ensure the storage area is secure and accessible only to authorized personnel.
- Disposal: Due to its high aquatic toxicity (H400/H410), this compound must be disposed of as hazardous waste.[\[3\]](#)[\[7\]](#)
 - NEVER pour **2-iodo-1,3-diphenylbenzene** or its solutions down the drain.[\[16\]](#)
 - Collect all waste containing this compound, including contaminated solvents and solids, in a designated, properly labeled "Halogenated Organic Waste" container.[\[10\]](#)
 - Follow all institutional, local, and national regulations for hazardous waste disposal.[\[17\]](#) Some specialized services offer recycling programs for iodine-containing waste, which can be an environmentally responsible option.[\[18\]](#)

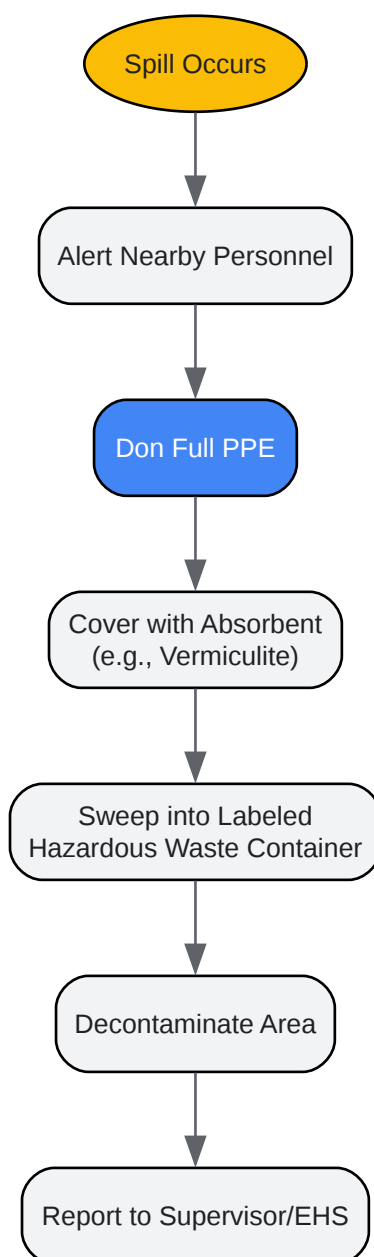
Emergency Procedures

Accidents can happen despite the best precautions. Being prepared with clear emergency protocols is essential.[\[12\]](#)

7.1 Spill Response

- Alert: Immediately alert personnel in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Isolate: Prevent the spread of the powder by closing the lab door.
- Protect: Don appropriate PPE, including a respirator if ventilation is inadequate.[\[10\]](#)
- Contain: Gently cover the spill with a compatible absorbent material such as vermiculite or sand. Do not use paper towels, as they can create dust.[\[19\]](#)

- Collect: Carefully sweep the absorbed material into a designated hazardous waste container. Avoid creating airborne dust.[19]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the incident to your supervisor and the institutional Environmental Health & Safety (EHS) department.[19]



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Caption: Emergency procedure for a solid chemical spill.

7.2 Personnel Exposure

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[19] Remove contact lenses if present and easy to do. Seek immediate medical attention.[14]
Skin Contact	Remove all contaminated clothing. Promptly flush the affected area with large amounts of soap and water.[20] If irritation persists, seek medical attention.
Inhalation	Move the affected person to fresh air immediately.[7] If breathing is difficult or has stopped, provide artificial respiration and call for emergency medical assistance.[20]
Ingestion	Do not induce vomiting. Rinse the mouth thoroughly with water.[13] Never give anything by mouth to an unconscious person.[13] Seek immediate medical attention and provide the SDS to the medical personnel.

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